

# Tektamer 38 physical and chemical characteristics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dibromo-2,4-dicyanobutane

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An In-Depth Technical Guide to the Physical and Chemical Characteristics of Tektamer 38

This guide provides a detailed overview of the core physical and chemical characteristics of Tektamer 38, a broad-spectrum biocide. The information is intended for researchers, scientists, and drug development professionals, presenting quantitative data in a structured format, outlining probable experimental methodologies, and illustrating key relationships through a logical diagram.

## Active Ingredient and Chemical Identity

The active ingredient in Tektamer 38 is 1-Bromo-1-(bromomethyl)-1,3-propanedicarbonitrile, more commonly known as **1,2-Dibromo-2,4-dicyanobutane**.<sup>[1][2][3]</sup> Its chemical structure is characterized by a butane backbone with two bromine atoms and two cyano groups.

Synonyms: 2-Bromo-2-(bromomethyl)pentanedinitrile, Methylidibromoglutaronitrile, Bromothalonil.<sup>[3][4]</sup> CAS Number: 35691-65-7.<sup>[3][5]</sup>

## Physical and Chemical Properties

The physical and chemical properties of Tektamer 38 are summarized in the table below. These characteristics are crucial for its application and formulation in various industrial and commercial products.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> Br <sub>2</sub> N <sub>2</sub> [5][6]
Molar Mass	265.93 g/mol [5][6]
Appearance	White to off-white or pale yellow crystalline solid/powder.[4][6]
Odor	Pungent.[5]
Melting Point	48-50°C (for 95% pure); 52.5-54.5°C (pure).[6] A melting point of 52°C is also reported.[5]
Boiling Point	338.6 ± 42.0 °C (Predicted); 212 °C.[5][6]
Density	1.9436 g/cm <sup>3</sup> (rough estimate).[5][6]
Water Solubility	Insoluble.[5][6]
Solubility in Organic Solvents	Soluble in alcohol, benzene, and other general organic solvents.[6]
Vapor Pressure	9.71E-05 mmHg at 25°C.[6]
Flash Point	158.6°C.[5][6]
Stability	Stable to light, heat, and water.[6] Stable in storage for over 3 years.[5]
pH Range of Efficacy	2.0 - 9.5.[5]

## Experimental Protocols

While the specific experimental protocols used by the manufacturer for Tektamer 38 are proprietary, the determination of its physical and chemical properties likely adheres to internationally recognized standards, such as those established by the Organisation for Economic Co-operation and Development (OECD) and ASTM International. These guidelines ensure data reliability and comparability.

**Melting Point Determination:** The melting point of a crystalline solid like Tektamer 38 is typically determined using the capillary method. A small, finely powdered sample is packed into a

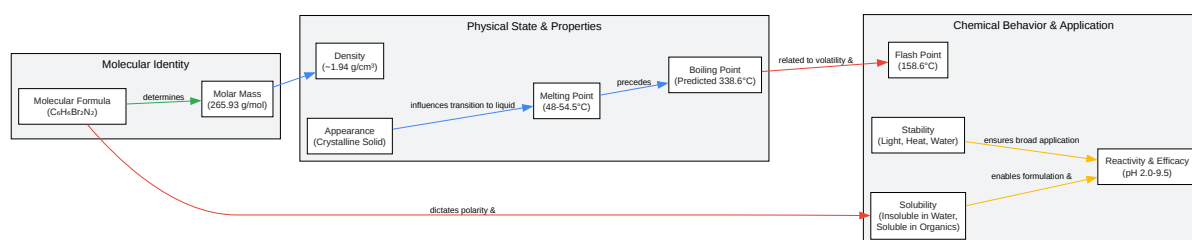
capillary tube and heated in a calibrated apparatus. The temperatures at which melting begins and is complete are recorded as the melting range. A narrow melting range is indicative of high purity.

**Solubility Testing:** To determine solubility, a specified amount of Tektamer 38 would be added to a standard volume of a solvent (e.g., water, ethanol, benzene) at a controlled temperature. The mixture is agitated, and the extent to which the solute dissolves is observed and quantified. For water solubility, a low result would classify it as insoluble.

**Flash Point Measurement:** The flash point is likely determined using a closed-cup method, which is suitable for solids and liquids that can form a flammable vapor. The sample is heated in a closed container, and an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.

## Logical Relationships of Tektamer 38 Properties

The following diagram illustrates the relationships between the fundamental molecular and physical states of Tektamer 38 and how they influence its chemical behavior and application.



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- To cite this document: BenchChem. [Tektamer 38 physical and chemical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206852#tektamer-38-physical-and-chemical-characteristics]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)